

In-Depth Technical Guide: Molecular Weight of Ethyl Trimethylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl trimethylacetate

Cat. No.: B1220292

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This guide provides a detailed analysis of the molecular weight of **ethyl trimethylacetate**, an ester often utilized as a solvent and in the synthesis of pharmaceuticals. We will cover its molecular formula, the atomic weights of its constituent elements, and the calculation of its molecular weight.

Chemical Identity and Formula

Ethyl trimethylacetate, also known by its IUPAC name ethyl 2,2-dimethylpropanoate or as ethyl pivalate, is an organic compound with the chemical formula $C_7H_{14}O_2$.^{[1][2][3][4][5]} Its structure consists of a tert-butyl group attached to a carbonyl group, which is in turn bonded to an ethoxy group.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula $C_7H_{14}O_2$ indicates that a molecule of **ethyl trimethylacetate** contains:

- 7 Carbon (C) atoms
- 14 Hydrogen (H) atoms
- 2 Oxygen (O) atoms

To calculate the molecular weight, the standard atomic weights of these elements are required. The International Union of Pure and Applied Chemistry (IUPAC) provides conventionally accepted values for these atomic weights.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	14	1.008	14.112
Oxygen	O	2	15.999	31.998
Total	130.187			

The calculated molecular weight of **ethyl trimethylacetate** is approximately 130.18 g/mol .[\[2\]](#)
[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Data

The following table summarizes key physicochemical properties of **ethyl trimethylacetate** relevant to laboratory use.

Property	Value
Molecular Formula	C ₇ H ₁₄ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	130.18 g/mol [2] [3] [5] [6] [7] [8] [9]
CAS Number	3938-95-2 [1] [2] [6] [7]
Density	0.856 g/mL at 25 °C [5] [7]
Boiling Point	118 °C [7]
Refractive Index	n ₂₀ /D 1.391 [7]

Methodologies for Molecular Weight Determination

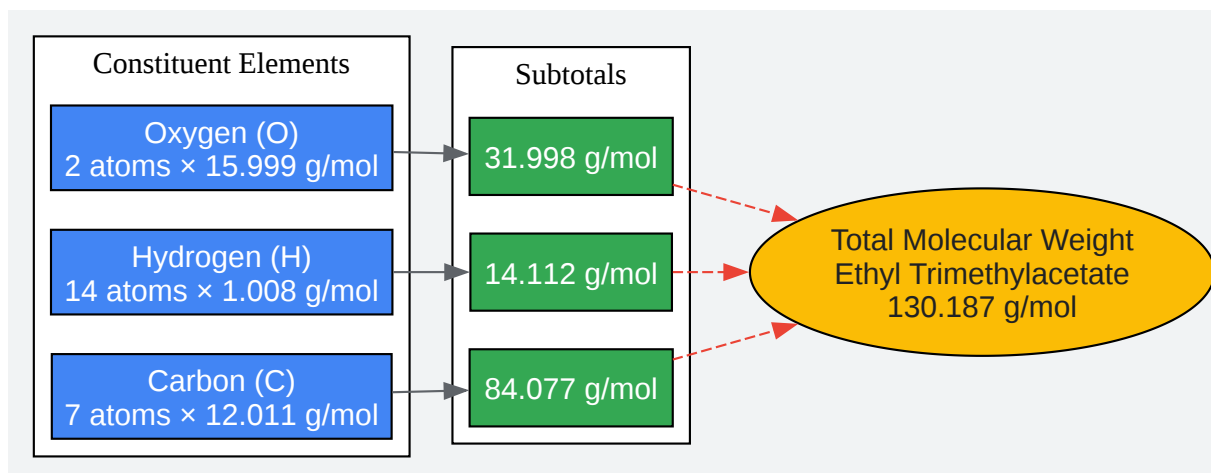
The molecular weight of a compound like **ethyl trimethylacetate** is typically determined and confirmed using mass spectrometry.

Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** A dilute solution of **ethyl trimethylacetate** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron ionization (EI) is a common method for volatile compounds like esters. In EI, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the intact molecular ion (M^+) provides the molecular weight of the compound. For **ethyl trimethylacetate**, this peak would be observed at an m/z of approximately 130.

Visualization of Molecular Composition

The following diagram illustrates the contribution of each element to the final molecular weight of **ethyl trimethylacetate**.



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- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of Ethyl Trimethylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220292#ethyl-trimethylacetate-molecular-weight\]](https://www.benchchem.com/product/b1220292#ethyl-trimethylacetate-molecular-weight)

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